

Essential Protective Measures for Handling 2-Fluoro-5-(hydroxymethyl)benzoic Acid

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Compound of Interest

Compound Name: 2-fluoro-5-(hydroxymethyl)benzoic Acid

Cat. No.: B1304772

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **2-fluoro-5-(hydroxymethyl)benzoic acid** (CAS No. 481075-38-1). The following protocols are designed to ensure the safe handling, storage, and disposal of this compound, grounded in established safety principles and regulatory standards.

Immediate Safety Briefing: Hazard Profile

2-Fluoro-5-(hydroxymethyl)benzoic acid is classified as a substance that causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[\[1\]](#) Some sources also indicate it can cause serious eye damage (H318).[\[2\]](#) Understanding these hazards is the first step in mitigating risk. The primary routes of exposure are inhalation, skin contact, and eye contact.

Hazard Classification	GHS Code	Description	Source
Skin Irritation	H315	Causes skin irritation	[1]
Serious Eye Irritation	H319 / H318	Causes serious eye irritation/damage	[1] [2]
Respiratory Irritation	H335	May cause respiratory irritation	[1] [2]

Operational Plan: A Step-by-Step Protocol for Safe Handling

Adherence to a strict operational protocol is critical. This plan is designed as a self-validating system to minimize exposure and ensure a safe laboratory environment.

Engineering Controls: The First Line of Defense

The primary method for controlling exposure to hazardous dust or powders is to use engineering controls.

- Fume Hood: All handling of **2-fluoro-5-(hydroxymethyl)benzoic acid** as a solid should be conducted in a properly functioning chemical fume hood.[3] This is crucial to prevent the inhalation of airborne particles.
- Ventilation: Ensure good ventilation in the work station.[1] Emergency eyewash fountains and safety showers must be readily available in the immediate vicinity of any potential exposure.[1]

Personal Protective Equipment (PPE): Your Personal Barrier

The selection of appropriate PPE is based on a thorough risk assessment. The following are mandatory when handling this compound.

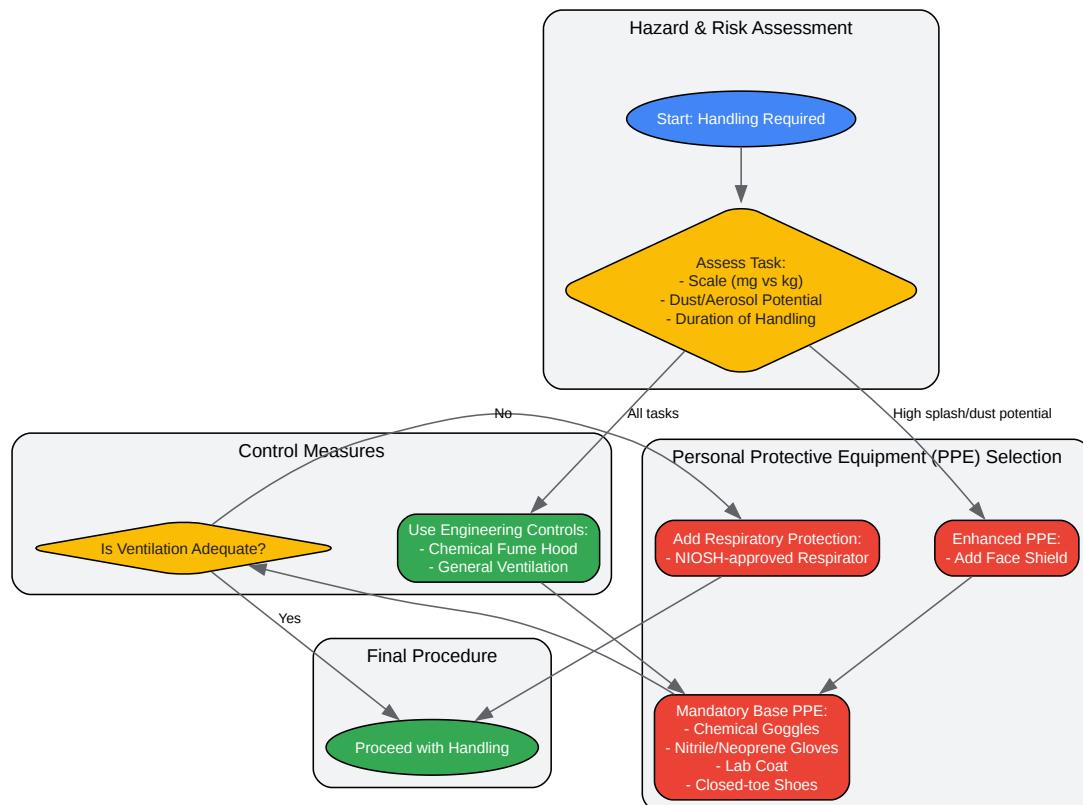
- Eye and Face Protection: Chemical safety goggles are required.[1] For operations with a higher risk of splashing or dust generation, a face shield should be worn in addition to goggles.[1] This aligns with OSHA's eye and face protection regulations in 29 CFR 1910.133.[1]
- Skin Protection:
 - Gloves: Chemical-resistant gloves are mandatory.[1] While specific compatibility data for this exact compound is not readily available, nitrile or neoprene gloves are generally preferred for handling similar aromatic carboxylic acids.[3] Always inspect gloves before use and remove them carefully to avoid skin contamination.[4]

- Protective Clothing: A lab coat or disposable gown must be worn to prevent skin contact. [1][3] For larger scale operations, long-sleeved clothing provides an additional layer of protection.[4]
- Footwear: Safety shoes are recommended to protect against accidental spills or falling objects.[1] Closed-toe shoes are a minimum requirement.[3]

- Respiratory Protection:
 - Standard Operations: In cases of inadequate ventilation, respiratory protection is necessary.[1] A NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used, in accordance with 29 CFR 1910.134.[1][5]
 - Emergency Situations: For spills or other emergencies, a self-contained breathing apparatus (SCBA) may be required.[1]

The following diagram outlines the decision-making process for selecting the appropriate level of PPE.

PPE Selection Workflow for 2-Fluoro-5-(hydroxymethyl)benzoic Acid

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Caption: PPE Selection Workflow Diagram

Handling and Storage

- Handling: Avoid breathing dust, mist, or spray.[\[1\]](#) Minimize dust generation by using gentle scooping techniques.[\[1\]](#)[\[3\]](#) Always wash hands thoroughly after handling the product.[\[1\]](#) Do not eat, drink, or smoke in the handling area.[\[1\]](#)
- Storage: Store in a dry, cool, and well-ventilated area.[\[1\]](#) Keep the container tightly closed when not in use.[\[1\]](#) This compound is hygroscopic and should be stored under an inert gas.[\[1\]](#) Store away from incompatible materials such as strong oxidizing agents.[\[1\]](#)

Disposal Plan: Managing Waste Safely and Responsibly

Proper disposal is a critical final step to ensure environmental safety and regulatory compliance.

Accidental Release Measures

In the event of a spill:

- Evacuate unnecessary personnel and ensure adequate ventilation.[\[1\]](#)
- Wear the appropriate PPE as outlined above.[\[1\]](#)
- For solid spills, sweep or shovel the material into an appropriate, labeled container for disposal.[\[1\]](#) Minimize the generation of dust during this process.[\[1\]](#)
- Avoid release into the environment.[\[1\]](#)

Waste Disposal

- Collection: All waste containing **2-fluoro-5-(hydroxymethyl)benzoic acid**, including contaminated gloves, weighing papers, and other consumables, must be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Disposal Method: The collected waste should be disposed of through a licensed professional waste disposal service.[\[5\]](#) Incineration in a facility equipped with an afterburner and scrubber

is a recommended method.^[1] Always follow local, state, and federal regulations for hazardous waste disposal.^[6]

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